

3-Ethynylpiperidine safety, handling, and MSDS

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Compound of Interest

Compound Name: **3-Ethynylpiperidine**

Cat. No.: **B1602888**

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An In-depth Technical Guide to the Safe Handling of **3-Ethynylpiperidine**

For Researchers, Scientists, and Drug Development Professionals

Introduction: A Molecule of Dual Character

3-Ethynylpiperidine (CAS No. 794533-54-3) is a valuable heterocyclic building block in medicinal chemistry and drug development. Its structure, incorporating both a reactive terminal alkyne and a basic piperidine ring, offers versatile handles for molecular elaboration. However, these same functional groups are the source of its inherent chemical hazards. The piperidine moiety imparts characteristics of corrosive and flammable organic amines, while the ethynyl group introduces risks associated with terminal acetylenes, including potential instability and reactivity with certain metals.

This guide provides a comprehensive overview of the safety, handling, and emergency procedures for **3-Ethynylpiperidine**. As senior application scientists, our goal is not merely to list protocols but to instill a deep understanding of the causality behind them, enabling researchers to work safely and effectively. Every procedure described herein is designed as a self-validating system, grounded in authoritative safety data.

Section 1: Chemical Identification and Physicochemical Properties

A foundational understanding of a chemical's physical properties is paramount to its safe handling. These properties dictate appropriate storage conditions, predict its behavior in

various experimental setups, and inform emergency response strategies.

Property	Value	Source
CAS Number	794533-54-3	[1]
Molecular Formula	C ₇ H ₁₁ N	[2]
Molecular Weight	109.17 g/mol	[2] [3]
Appearance	Not explicitly defined, but related compounds are colorless liquids or powders.	[4]
Purity	Typically supplied at ≥95%	[1]
Boiling Point	Data not available	[2]
Storage Temperature	Recommended to be stored in a dry, sealed place. Refrigeration may be advised for long-term stability.	[2] [5] [6]

Section 2: GHS Hazard Identification and Classification

3-Ethynylpiperidine is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS)[\[7\]](#). Understanding these classifications is the first step in any risk assessment.

Signal Word: Warning[\[1\]](#)

GHS Pictogram:



Hazard Statements (H-Statements):[\[1\]](#)

- H315: Causes skin irritation. The basicity of the piperidine nitrogen can disrupt the skin's acid mantle, leading to irritation.

- H319: Causes serious eye irritation. Similar to skin irritation but more severe due to the sensitive nature of ocular tissues. Direct contact can lead to significant damage.
- H335: May cause respiratory irritation. Inhalation of vapors or aerosols can irritate the mucous membranes of the respiratory tract.

Precautionary Statements (P-Statements):[\[1\]](#) A selection of the most critical precautionary statements includes:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P501: Dispose of contents/container to an approved waste disposal plant.

Section 3: Comprehensive Risk Assessment and Mitigation

Safe laboratory practice is proactive, not reactive. A thorough risk assessment must be conducted before any new procedure involving **3-Ethynylpiperidine** is undertaken. The causality is clear: the hazards identified in Section 2 must be met with specific, robust control measures.

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Core Mitigation Strategies:

- Engineering Controls: The primary line of defense is to minimize exposure at the source. Due to the respiratory irritation hazard (H335), all manipulations of **3-Ethynylpiperidine**, including weighing, transferring, and reaction setup, must be performed inside a certified chemical fume hood[1][8]. The flammability risk, inherited from the piperidine structure, necessitates the use of explosion-proof equipment and avoiding ignition sources[6][9].
- Administrative Controls: Limit the quantity of material used to the minimum required for the experiment. Ensure all personnel are trained on the specific hazards and the contents of this guide and the material's SDS.
- Personal Protective Equipment (PPE): PPE is the final barrier between the researcher and the chemical. It is not a substitute for robust engineering controls. See Section 5 for a detailed breakdown.

Section 4: Protocols for Safe Handling and Storage

Adherence to strict protocols is non-negotiable. The dual hazards of the piperidine and ethynyl groups demand careful attention to detail.

Handling Protocol:

- Preparation: Before handling, ensure the chemical fume hood is operational and the sash is at the appropriate height. Clear the workspace of any unnecessary equipment or ignition sources[6].
- Material Compatibility: The terminal alkyne presents a significant risk of forming explosive acetylates with certain metals. NEVER allow **3-Ethynylpiperidine** to come into contact with copper, brass, silver, or mercury[10][11]. Use only glass, stainless steel, or PTFE equipment.
- Transfer: When transferring the substance, use appropriate tools (e.g., glass pipettes, stainless steel spatulas). If the compound is a solid, minimize dust generation[12]. If it is a liquid, ground the container and receiving equipment to prevent static discharge, a potential ignition source[8][9].

- Post-Handling: After use, ensure the container is tightly sealed to prevent leakage or exposure to the atmosphere[1][8]. Decontaminate all surfaces and equipment. Wash hands and any exposed skin thoroughly with soap and water[1][13].

Storage Protocol:

- Location: Store in a cool, dry, and well-ventilated area designated for hazardous chemicals[1][13]. The storage area should be secure and accessible only to authorized personnel[8][9].
- Container: Keep the container tightly closed and properly labeled[1][8]. Containers that have been opened must be carefully resealed and kept upright[5].
- Incompatibilities: Segregate **3-Ethynylpiperidine** from incompatible materials, particularly strong oxidizing agents, acids, and the metals mentioned previously (copper, silver, etc.)[14][15].

Section 5: Personal Protective Equipment (PPE)

The correct selection and use of PPE are critical for preventing skin and eye exposure.

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards. A face shield should be worn for splash hazards.	Protects against splashes and aerosols, mitigating the serious eye irritation hazard (H319)[1][16].
Hand Protection	Chemical-resistant gloves (e.g., Nitrile). Inspect gloves for integrity before use and consult the manufacturer's data for breakthrough times.	Prevents direct contact, addressing the skin irritation hazard (H315)[1][13].
Skin/Body Protection	Standard laboratory coat. For larger quantities or significant splash risk, a chemical-resistant apron is recommended.	Protects skin and personal clothing from contamination[1][13].
Respiratory Protection	Not required under normal conditions when used within a functional chemical fume hood. For emergencies or spill cleanup, a NIOSH-approved respirator with an appropriate cartridge may be necessary.	Engineering controls are the primary method to mitigate the respiratory irritation hazard (H335)[13].

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Section 6: Emergency Procedures

Immediate and correct action during an emergency can significantly reduce the severity of an incident.

First Aid Measures:[1]

- Inhalation: Move the person to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention[1][17].
- Skin Contact: Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists[1][17].
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention[1].
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention[1].

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam[1][18].
- Specific Hazards: Combustion may produce toxic fumes, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x)[1][6].
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing[13][19].

Accidental Release Measures: The following workflow outlines the necessary steps for responding to a spill.

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Section 7: Disposal Considerations

Chemical waste disposal is strictly regulated. All waste containing **3-Ethynylpiperidine** must be treated as hazardous.

- Collect waste in a clearly labeled, sealed container.

- Do not mix with incompatible waste streams.
- Dispose of contents and container in accordance with all local, regional, and national regulations, typically via an approved waste disposal company[[1](#)].

Section 8: Toxicological and Ecological Information

Detailed toxicological data for **3-Ethynylpiperidine** is not readily available. However, information from its parent structure, piperidine, provides valuable context. Piperidine has moderate acute oral toxicity and is corrosive to the skin[[20](#)]. Inhalation of piperidine can cause severe irritation and CNS effects at high concentrations[[21](#)]. The ecological impact has not been fully determined, but release into the environment should be avoided[[8](#)].

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